

Occurrence and concentration of cis-Nerolidol in essential oils

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Compound of Interest

Compound Name: *cis-Nerolidol*

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An In-depth Technical Guide on the Occurrence and Concentration of **cis-Nerolidol** in Essential Oils

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the occurrence and concentration of **cis-Nerolidol**, a naturally occurring sesquiterpene alcohol, in various essential oils. It details the experimental protocols for its extraction and quantification and explores the signaling pathways it modulates, offering valuable insights for research and drug development.

Occurrence and Concentration of cis-Nerolidol

cis-Nerolidol is found in numerous plant essential oils, often alongside its isomer, trans-nerolidol.^[1] Its concentration can vary significantly based on the plant species, geographical origin, harvesting time, and the extraction method employed. The following tables summarize the quantitative data on nerolidol concentrations in various essential oils, specifying the cis-isomer where the information is available.

Table 1: Concentration of **cis-Nerolidol** and unspecified Nerolidol isomers in various essential oils.

Plant Species	Plant Part	Extraction Method	Concentration of cis-Nerolidol (%)	Concentration of Nerolidol (isomer not specified) (%)	Reference
Myrcarpus fastigiatus	Hydrodistillation	80.0	[2]		
Mentha piperita	0.19 (as d-Nerolidol)	[3]			
Neroli	Flower	Present	[4]		
Jasmine	Flower	Present	[1]		
Lavender	Flower	Present	[1]		
Tea Tree	Leaf	Present	[1]		
Lemon Grass	Present	[1]			
Ginger	Rhizome	Present	[1]		

Note: The term "Present" indicates that the compound has been identified in the essential oil, but a specific concentration was not provided in the cited source.

Experimental Protocols

The extraction and quantification of **cis-Nerolidol** from plant materials are crucial for research and commercial purposes. The following sections detail the commonly employed methodologies.

Extraction of Essential Oils containing cis-Nerolidol

Hydrodistillation is the most common method for extracting essential oils containing nerolidol. [2]

Protocol: Hydrodistillation using a Clevenger-type apparatus

- Plant Material Preparation:
 - Collect the desired plant parts (e.g., leaves, flowers).
 - If necessary, grind the plant material to a coarse powder to increase the surface area for extraction.^[5]
- Apparatus Setup:
 - Set up a Clevenger-type hydrodistillation apparatus.^{[2][5]} This typically consists of a round-bottom flask, a heating mantle, the Clevenger trap, and a condenser.
- Extraction Process:
 - Place a known quantity of the prepared plant material (e.g., 100 g) into the round-bottom flask.^[5]
 - Add distilled water to the flask, typically in a 1:10 ratio of plant material to water (w/v), ensuring the plant material is fully submerged.^[3]
 - Heat the flask using the heating mantle to bring the water to a boil. The steam and volatile components, including **cis-Nerolidol**, will rise.
 - The vapor mixture is then directed into the condenser, which cools the vapor back into a liquid state.
 - The condensate (a mixture of essential oil and water) is collected in the Clevenger trap. Due to their different densities and immiscibility, the essential oil will form a separate layer from the water.
 - Continue the distillation for a set period, typically 2-4 hours, to ensure complete extraction of the essential oil.^{[6][7]}
- Essential Oil Collection and Drying:
 - After the distillation is complete, allow the apparatus to cool.
 - Carefully collect the essential oil layer from the Clevenger trap.

- To remove any residual water, dry the collected essential oil using an anhydrous drying agent, such as anhydrous sodium sulfate.
- Store the dried essential oil in a sealed, dark glass vial at a low temperature (e.g., 4°C) to prevent degradation.

Quantification of *cis*-Nerolidol

Gas chromatography coupled with mass spectrometry (GC-MS) is the standard analytical technique for the identification and quantification of ***cis*-Nerolidol** in essential oils.^{[2][8]}

Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- Sample Preparation:
 - Prepare a dilute solution of the extracted essential oil in a suitable solvent, such as hexane or ethanol. A typical dilution might be 1 µL of essential oil in 1 mL of solvent.
- GC-MS Instrument Setup and Conditions:
 - Gas Chromatograph (GC) Conditions:
 - Column: Use a non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness).^{[8][9]}
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).^{[8][9]}
 - Injector Temperature: Set to a temperature that ensures rapid volatilization of the sample without degradation (e.g., 250°C).^[9]
 - Oven Temperature Program: A typical temperature program starts at a lower temperature, holds for a few minutes, and then ramps up to a higher temperature to elute all components. For example: start at 60°C for 2 minutes, then increase at a rate of 3°C/min to 240°C, and hold for 5 minutes.^[6]
 - Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV.^{[8][9]}

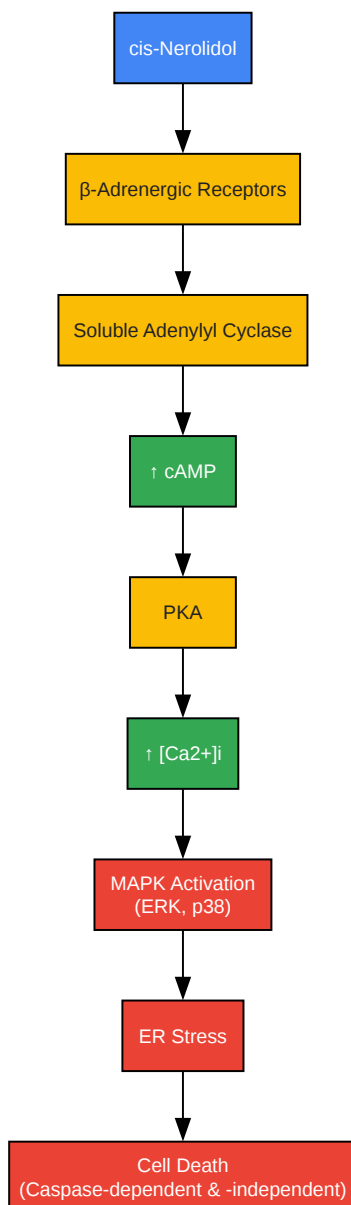
- Ion Source Temperature: Typically around 230°C.[9]
- Mass Range: Scan a mass-to-charge (m/z) range of approximately 40-400 amu.
- Analysis and Quantification:
 - Inject a small volume (e.g., 1 µL) of the prepared sample into the GC-MS system.
 - Identify **cis-Nerolidol** by comparing its retention time and mass spectrum with that of a certified reference standard. The retention time of **cis-nerolidol** is typically shorter than that of trans-nerolidol.[2]
 - For quantification, prepare a calibration curve using a series of known concentrations of a **cis-Nerolidol** standard.
 - The concentration of **cis-Nerolidol** in the essential oil sample can then be determined by comparing its peak area to the calibration curve.

Signaling Pathways and Biological Activities

cis-Nerolidol has been shown to modulate several key signaling pathways, which are of significant interest to drug development professionals.

Induction of Cell Death in Cancer Cells

cis-Nerolidol can induce cell death in bladder carcinoma cells through a pathway involving cyclic AMP (cAMP), calcium ions (Ca²⁺), and the mitogen-activated protein kinase (MAPK) cascade, leading to endoplasmic reticulum (ER) stress.[10][11][12]

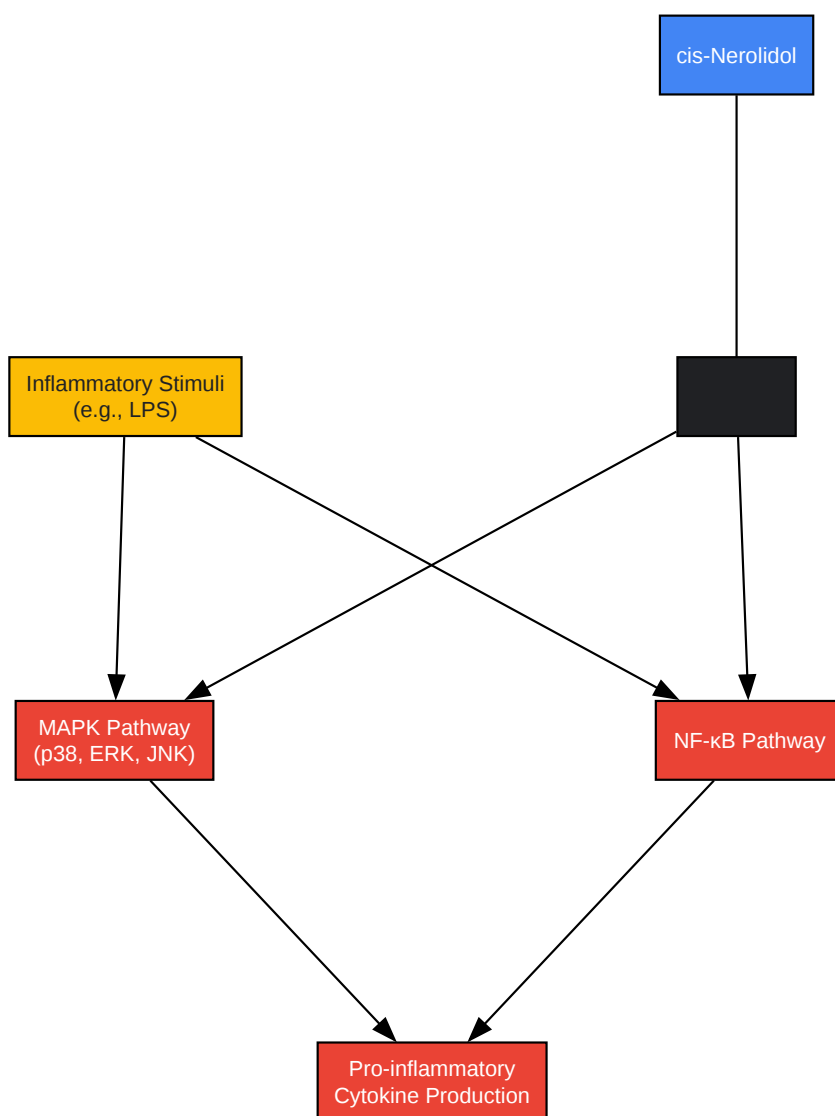


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Caption: **cis-Nerolidol**-induced cell death pathway.

Anti-inflammatory Effects

cis-Nerolidol has demonstrated anti-inflammatory properties by inhibiting the MAP Kinase and NF- κ B signaling pathways.[1]

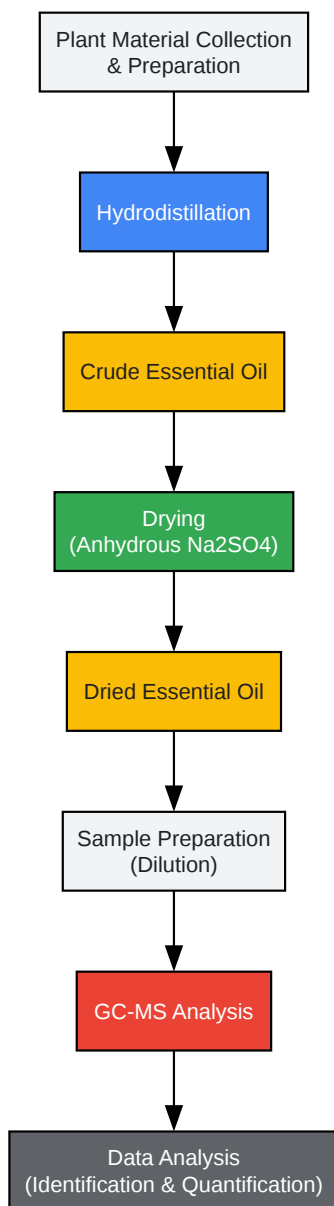


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Caption: Inhibition of inflammatory pathways by **cis-Nerolidol**.

Experimental Workflow for Analysis

The overall process for the analysis of **cis-Nerolidol** in essential oils can be summarized in the following workflow.



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Caption: Workflow for **cis-Nerolidol** analysis.

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